

# 2,2-Dibromopentane: A Comprehensive Technical Guide for Researchers

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-dibromopentane**, a geminal dihalide of interest in organic synthesis. This document details its chemical and physical properties, available safety and toxicological data, and protocols for its synthesis and handling. Due to the limited availability of data specific to **2,2-dibromopentane**, this guide also incorporates information on the general reactivity and hazards of gem-dibromoalkanes and halogenated hydrocarbons to ensure a thorough understanding of its potential characteristics.

# **Chemical and Physical Properties**

**2,2-Dibromopentane**, with the CAS number 54653-26-8, is a halogenated derivative of pentane.[1] Its structure features two bromine atoms attached to the second carbon atom of the pentane chain.



Property	Value	Source
Molecular Formula	C5H10Br2	[2]
Molecular Weight	229.94 g/mol	[2]
IUPAC Name	2,2-dibromopentane	[1]
Synonyms	Pentane, 2,2-dibromo-	[3]
CAS Number	54653-26-8	[1]
Boiling Point	189°C (estimate)	[3]
Density	1.640 g/mL (estimate)	[3]
Refractive Index	1.500 (estimate)	[3]
Melting Point	-28.63°C (estimate)	[3]

## **Hazard Identification and Toxicological Profile**

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **2,2-dibromopentane** is not readily available, the hazards can be inferred from the general properties of halogenated hydrocarbons.

General Hazards of Halogenated Hydrocarbons:

- Toxicity: Many halogenated hydrocarbons exhibit moderate to high toxicity upon inhalation.
  [4] Brominated compounds, in particular, are noted for their potential toxicity.[4] They are often fat-soluble and can accumulate in fatty tissues.[4] Exposure can lead to damage to the liver, kidneys, and central nervous system.[5][6]
- Irritation: Halogenated hydrocarbons can cause skin and eye irritation.[7]
- Environmental Persistence: Many of these compounds are not readily biodegradable and can persist in the environment.[5]

Specific Toxicological Data for **2,2-Dibromopentane**:



Specific toxicological studies on **2,2-dibromopentane** are limited. Researchers should handle this compound with care, assuming it possesses the general hazards associated with halogenated hydrocarbons. The use of appropriate personal protective equipment (PPE) is mandatory.

# **Experimental Protocols Synthesis of 2,2-Dibromopentane**

A documented method for the synthesis of **2,2-dibromopentane** involves the reaction of 2-pentanone with boron tribromide in dichloromethane.[2]

#### Materials:

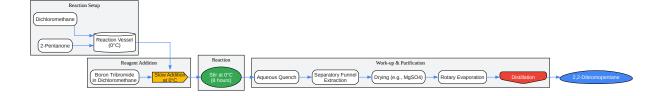
- 2-Pentanone
- Boron tribromide (BBr3)
- Dichloromethane (CH2Cl2)
- Round-bottom flask
- · Magnetic stirrer
- Dropping funnel
- Ice bath
- Standard work-up and purification apparatus (separatory funnel, rotary evaporator, distillation setup)

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-pentanone in dichloromethane and cool the solution to 0°C in an ice bath.
- Slowly add a solution of boron tribromide in dichloromethane to the stirred solution of 2pentanone.



- Maintain the reaction temperature at 0°C during the addition.
- After the addition is complete, allow the reaction to stir at 0°C for a specified period (e.g., 8 hours).
- Upon completion, quench the reaction by carefully adding water or an appropriate aqueous solution.
- Perform a standard aqueous work-up to separate the organic layer.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO4 or Na2SO4).
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by distillation to obtain **2,2-dibromopentane**.



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Caption: Workflow for the synthesis of **2,2-dibromopentane**.

## Safe Handling and Storage



Given the potential hazards of **2,2-dibromopentane**, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., Viton® or nitrile).
- Skin and Body Protection: A lab coat and, if necessary, an apron or coveralls.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors should be used.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals (e.g., aluminum).[4]

## **Reactivity of gem-Dibromoalkanes**

gem-Dibromoalkanes, such as **2,2-dibromopentane**, are versatile intermediates in organic synthesis. Their reactivity is characterized by the presence of two bromine atoms on the same carbon, which influences their chemical behavior.

- Nucleophilic Substitution: They can undergo nucleophilic substitution reactions, although the second substitution may be slower than the first.
- Elimination Reactions: Treatment with a strong base can lead to elimination reactions, forming alkynes.
- Formation of Carbenoids: Reaction with organolithium reagents can generate a-bromo carbenoids, which can then undergo further reactions.



 Radical Reactions:gem-Dibromo compounds can participate in atom transfer radical addition (ATRA) reactions.[8]

## **Biological Activity and Signaling Pathways**

There is currently no specific information available in the scientific literature regarding the biological activity or the signaling pathways affected by **2,2-dibromopentane**. As a halogenated hydrocarbon, it has the potential to interact with biological systems, but detailed studies are lacking. The general toxicity of halogenated hydrocarbons suggests that they can interfere with cellular processes, but the specific mechanisms for **2,2-dibromopentane** have not been elucidated.[5][9]

### Conclusion

**2,2-Dibromopentane** is a chemical compound with potential applications in organic synthesis. While specific data on its toxicology and biological activity are scarce, its properties and hazards can be inferred from the broader class of halogenated hydrocarbons. Researchers and professionals must handle this compound with appropriate caution, utilizing proper personal protective equipment and working in a well-ventilated environment. The synthesis protocol provided offers a starting point for its preparation in a laboratory setting. Further research is needed to fully characterize the toxicological and biological profile of **2,2-dibromopentane**.

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